Metabolic stability predictions for 4-methylmorpholine analogs

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Compound of Interest

Compound Name:	*2-(4-Bromophenyl)-4-methylmorpholine*
CAS No.:	*83081-06-5*
Cat. No.:	*B3057616*

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Navigating the Metabolic Landscape of 4-Methylmorpholine Analogs: A Technical Guide to In Silico Prediction and In Vitro Validation

Executive Summary

In medicinal chemistry, the morpholine ring is a privileged pharmacophore. Its inclusion in a drug scaffold often improves aqueous solubility, modulates basicity (pKa≈8.3 for unsubstituted morpholine), and enhances favorable pharmacokinetic (PK) properties. However, the addition of an N-methyl group—creating the 4-methylmorpholine moiety—introduces significant metabolic liabilities. As a Senior Application Scientist, I frequently observe drug discovery programs stalling when lead compounds exhibit rapid hepatic clearance driven by this specific substructure.

This whitepaper provides an in-depth mechanistic analysis of 4-methylmorpholine metabolism, outlines robust in silico prediction paradigms, and details a self-validating in vitro experimental framework for quantifying intrinsic clearance (CLint).

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The Mechanistic Basis of 4-Methylmorpholine Instability

Aliphatic nitrogen heterocycles are prime targets for Phase I oxidative metabolism mediated by Cytochrome P450 (CYP450) enzymes, primarily CYP3A4 and CYP2D6[1][2]. The 4-methylmorpholine ring is not metabolically inert; the electron-rich nitrogen and adjacent α -carbons serve as highly susceptible "soft spots" for enzymatic attack[2].

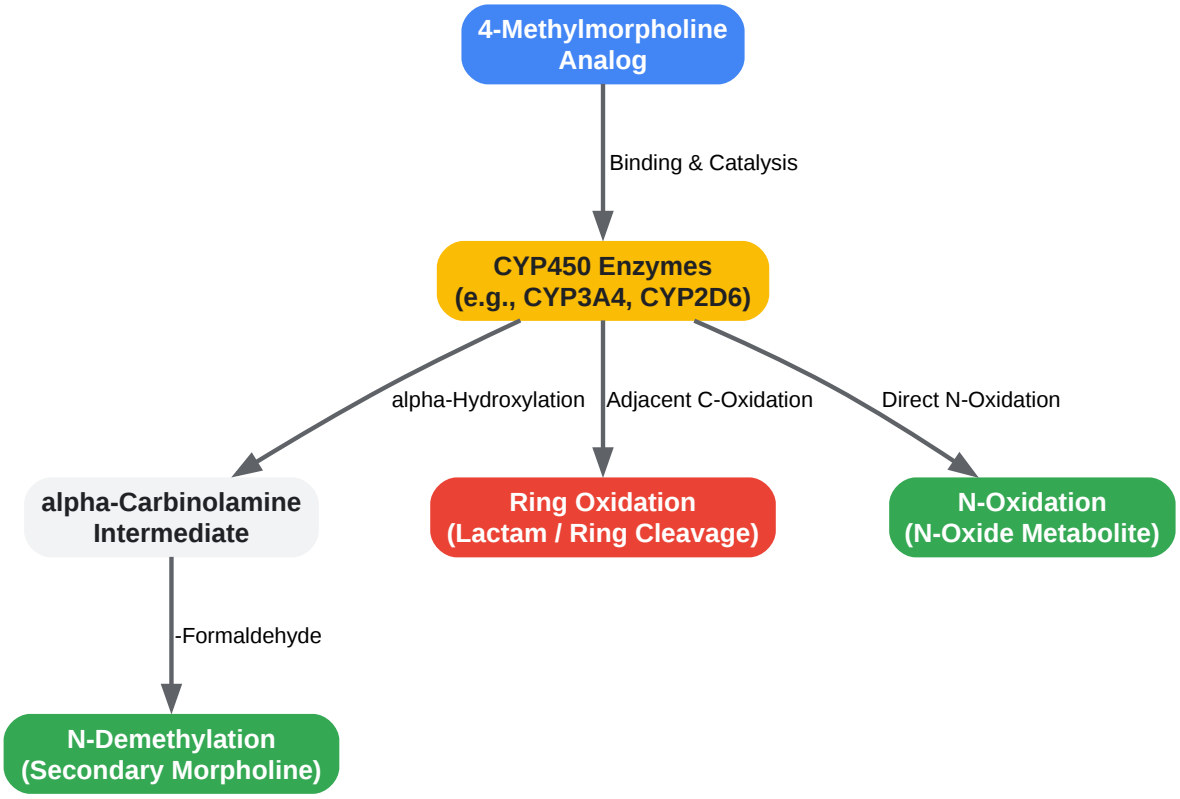
The primary metabolic pathways include:

- Oxidative N-Demethylation (Primary Liability): The nitrogen lone pair undergoes single-electron transfer (SET) or direct hydrogen atom transfer (HAT) to the high-valent iron-oxo species (Compound I) of the CYP enzyme. This facilitates hydroxylation at the sterically unhindered N-methyl group. The resulting α -carbinolamine (hemiaminal) is highly unstable in aqueous media and spontaneously collapses, eliminating formaldehyde to yield the secondary amine (des-methyl morpholine)[2][3].

- Ring Oxidation (Lactamization/Cleavage): Oxidation at the endocyclic α -carbons (adjacent to the nitrogen or oxygen) leads to the formation of lactams or triggers ring-opening events, producing highly polar, linear metabolites[2].

- N-Oxidation: Direct oxygenation of the tertiary amine by Flavin-containing Monooxygenases (FMOs) or CYPs yields an N-oxide metabolite[1][2].

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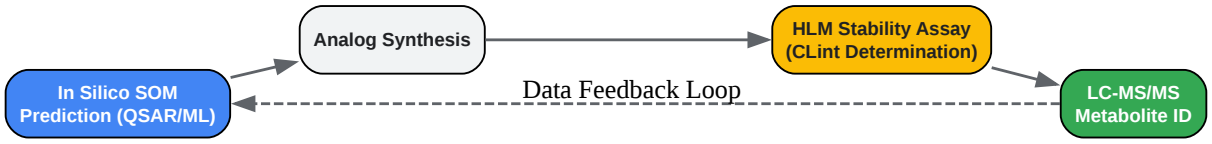
Primary CYP450-mediated metabolic pathways of 4-methylmorpholine analogs.

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In Silico Predictive Modeling

Before committing to expensive synthesis, computational predictions of metabolic stability and Sites of Metabolism (SOM) are critical. Modern in silico models utilize a hybrid of structure-based (molecular docking) and ligand-based (Quantitative Structure-Activity Relationship - QSAR) approaches[4][5].

Machine learning algorithms, such as Random Forest (RF) and Support Vector Machines (SVM), trained on vast datasets of human intrinsic clearance data, can classify compounds as metabolically stable or unstable with balanced accuracies exceeding 0.7[4][6]. For 4-methylmorpholine analogs, these models calculate the activation energy required for hydrogen abstraction at the N-methyl group versus the endocyclic carbons, accurately predicting whether N-demethylation will outcompete ring oxidation.



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Iterative workflow integrating in silico predictions with in vitro metabolic stability assays.

In Vitro Experimental Validation: The Self-Validating Protocol

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To validate in silico predictions, we rely on the Human Liver Microsome (HLM) Stability Assay. Microsomes are subcellular fractions containing membrane-bound CYP450s[7][8]. This assay is designed as a self-validating system; every experimental choice is grounded in biochemical causality to ensure data integrity.

Step-by-Step Methodology: High-Throughput HLM Stability Assay

- Matrix Preparation: Thaw pooled Human Liver Microsomes on ice. Prepare a suspension yielding a final protein concentration of 0.5 mg/mL in 100 mM potassium phosphate buffer (pH 7.4) supplemented with 3 mM MgCl2[8]. Causality: Pooled microsomes minimize donor-to-donor genetic variability. The buffer mimics physiological pH, and magnesium is an essential cofactor for enzymatic stability.

- Compound Spiking: Introduce the 4-methylmorpholine test compound to a final concentration of . Causality: A low substrate concentration ensures the reaction operates under linear, first-order kinetics ([S]≪Km), which is mathematically required to accurately calculate intrinsic clearance. Keep final organic solvent (DMSO) ≤0.25% to prevent CYP inhibition[8].

- Thermal Equilibration: Pre-incubate the mixture at 37°C for 5 minutes.

- Initiation: Initiate the reaction by adding an NADPH-regenerating system (final concentration 1 mM NADPH)[8]. Causality: NADPH provides the reducing equivalents necessary for the CYP450 catalytic cycle. Without it, Phase I oxidation cannot occur.

- Kinetic Sampling & Quenching: At defined intervals (0, 5, 15, 30, and 45 minutes), transfer aliquots into of ice-cold acetonitrile containing an internal standard (e.g., tolbutamide)[8]. Causality: The high ratio of cold organic solvent instantly denatures the CYP enzymes, arresting metabolism at the exact time point, while simultaneously precipitating proteins to yield a clean supernatant for LC-MS/MS.

- Self-Validation Controls:

  - Minus-Cofactor Control (45 min): Incubate the compound with microsomes but without NADPH[8]. Causality: If the compound degrades in this control, the instability is due to chemical hydrolysis or non-CYP enzymes (e.g., esterases), not CYP-mediated oxidation.

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- Positive Controls: Run parallel incubations with known high-clearance (e.g., Verapamil) and low-clearance (e.g., Warfarin) drugs. Causality: This proves the specific batch of microsomes is enzymatically active and the assay conditions are optimal.

- Analysis: Centrifuge the quenched samples and analyze the supernatant via LC-MS/MS to quantify the exponential decay of the parent compound.

Data Interpretation

The elimination rate constant (k) is determined from the slope of the natural log of percent remaining versus time. Intrinsic clearance (CLint) is calculated as:

$$CLint = \frac{k \times 1000}{\text{Microsomal Protein Concentration (mg/mL)}}$$

Table 1: Interpretation of In Vitro Intrinsic Clearance (CLint) in HLMs

Classification	CLint(µL/min/mg protein)	Predicted In Vivo Extraction Ratio (EH)	Typical Half-life (t1/2) at 0.5 mg/mL
Low Clearance	<8.6	<0.3	>160 min
Moderate Clearance	8.6−47.0	0.3−0.7	30−160 min
High Clearance	>47.0	>0.7	<30 min

Medicinal Chemistry Strategies for Mitigation

When a 4-methylmorpholine analog exhibits high clearance (e.g., $t_{1/2} < 10$ min), structural intervention is required. Relying on the LC-MS/MS metabolite identification (MetID) feedback loop, medicinal chemists can apply targeted modifications[9].

Table 2: Structural Mitigation Strategies for Morpholine Liabilities

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Identified Liability	Structural Modification Strategy	Mechanistic Rationale
Rapid N-Demethylation	Replace N-methyl with bulkier alkyls (e.g., N-isopropyl) or utilize bridged bicyclic systems.	Steric Hindrance: Physically blocks the CYP450 iron-oxo active site from accessing the nitrogen lone pair and α -protons[9].
Ring Oxidation (C-H abstraction)	Introduce α -methyl groups or fluorine atoms adjacent to the heteroatoms.	Electronic Deactivation & Sterics: Fluorine lowers the electron density of the ring, increasing the activation energy required for CYP-mediated oxidation. α -methylation removes abstractable protons[9].
Global Instability	Replace morpholine with oxa-bridged systems or difluoropiperidines.	Lipophilicity Reduction: Lowers cLogD7.4, reducing non-specific hydrophobic binding to the CYP450 active site, thereby decreasing overall turnover[9].

By coupling rigorous in silico SOM predictions with self-validating in vitro microsomal assays, drug development teams can systematically engineer out the metabolic liabilities of the 4-methylmorpholine pharmacophore, accelerating the path to viable clinical candidates.

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